Technical Profile: 5-Chloro-2-furaldehyde Cyclic Ethylene Acetal

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Compound of Interest	
Compound Name:	*2-(5-Chloro-2-furanyl)-1,3-dioxolane*
CAS No.:	*82070-02-8*
Cat. No.:	*B8668880*

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Strategic Protection and Functionalization of Halogenated Furanics

Core Identity & Nomenclature

In the architecture of complex heterocyclic synthesis, 5-Chloro-2-furaldehyde cyclic ethylene acetal serves as a critical "masked" intermediate. By converting the reactive aldehyde of 5-chlorofurfural into a robust dioxolane ring, chemists can manipulate the halogenated furan core—specifically the C5-chlorine position—without compromising the carbonyl functionality.

This guide details the physicochemical identity, synthesis, and application logic of this compound, emphasizing its role as a scaffold for organometallic coupling and pharmaceutical intermediate synthesis.

Nomenclature & Synonyms

Systematic Name: 2-(5-Chlorofuran-2-yl)-1,3-dioxolane Common Synonyms:[1][2]

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- 5-Chlorofurfural ethylene acetal
- 5-Chloro-2-formylfuran ethylene acetal
- 2-(5-Chloro-2-furyl)-1,3-dioxolane

Chemical Identifiers:

- CAS Registry Number: 43213-65-6
- Molecular Formula: $C_7H_7ClO_3$
- SMILES: Clc1oc(cc1)C2OCCO2

Physicochemical Properties

The acetal functionality significantly alters the polarity and stability profile compared to the parent aldehyde.

Property	Value / Description
Molecular Weight	174.58 g/mol
Physical State	Colorless to pale yellow liquid (at RT)
Boiling Point	~110–115 °C at 10 mmHg (Estimated based on homologs)
Solubility	Soluble in DCM, THF, Toluene, Ethyl Acetate; Insoluble in water.
Stability	Stable to basic conditions (pH > 8) and nucleophiles. Hydrolyzes rapidly in aqueous acid (pH < 4).
Reactivity Profile	Inert to oxidation and reduction under mild conditions; C-Cl bond remains active for Pd-catalyzed coupling or Lithiation.

Synthesis Protocol: Acid-Catalyzed Acetalization

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The synthesis follows a classic nucleophilic addition-elimination pathway using a Dean-Stark apparatus to drive the equilibrium forward by removing water.

Reagents & Materials

- Substrate: 5-Chloro-2-furaldehyde (CAS 21508-19-0) [1].
- Reagent: Ethylene Glycol (1.2 - 1.5 equivalents).
- Catalyst:p-Toluenesulfonic acid (p-TSA) monohydrate (1-2 mol%).
- Solvent: Toluene or Benzene (azeotropic water removal).

Step-by-Step Methodology

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Dissolve 5-chloro-2-furaldehyde (1.0 eq) in Toluene (0.5 M concentration). Add Ethylene Glycol (1.5 eq) and p-TSA (0.02 eq).
- Reflux: Heat the mixture to vigorous reflux. Monitor the collection of water in the Dean-Stark trap.
    - Critical Checkpoint: The reaction is complete when water evolution ceases (typically 2–4 hours). Monitor via TLC (Solvent: Hexane/EtOAc 4:1) for the disappearance of the aldehyde spot.
- Quench: Cool the reaction to room temperature. Add solid $NaHCO_3$ or wash with saturated aqueous $NaHCO_3$ to neutralize the acid catalyst (preventing premature hydrolysis).
- Workup: Separate the organic layer. Wash with brine, dry over anhydrous $MgSO_4$, and filter.
- Purification: Concentrate under reduced pressure. The crude acetal is often pure enough for subsequent steps. If necessary, purify via vacuum distillation or short-path silica plug filtration (using basified silica to prevent deprotection).

Strategic Applications: The "Why" of Protection

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The utility of 2-(5-chlorofuran-2-yl)-1,3-dioxolane lies in its orthogonal reactivity. The aldehyde group is highly electrophilic and susceptible to attack by nucleophiles. By masking it as an acetal, the molecule becomes a bifunctional platform.

A. Metal-Halogen Exchange (Lithiation)

The C5-Chlorine atom allows for lithium-halogen exchange using n-Butyllithium (n-BuLi).

- Without Protection:n-BuLi would attack the aldehyde carbonyl.
- With Protection:n-BuLi exchanges with the Chlorine to form 5-lithio-2-furaldehyde ethylene acetal.
    - Application: This lithiated species acts as a nucleophile, reacting with electrophiles (alkyl halides, CO_2, aldehydes) to introduce new carbon frameworks at the C5 position [2].

B. Palladium-Catalyzed Coupling

The C-Cl bond is a handle for Suzuki-Miyaura or Stille couplings.

- Mechanism: Oxidative addition of Pd(0) into the C-Cl bond, followed by transmetallation with boronic acids.
- Result: Creation of 5-aryl or 5-alkyl furan derivatives retaining the protected aldehyde for later use.

C. Deprotection

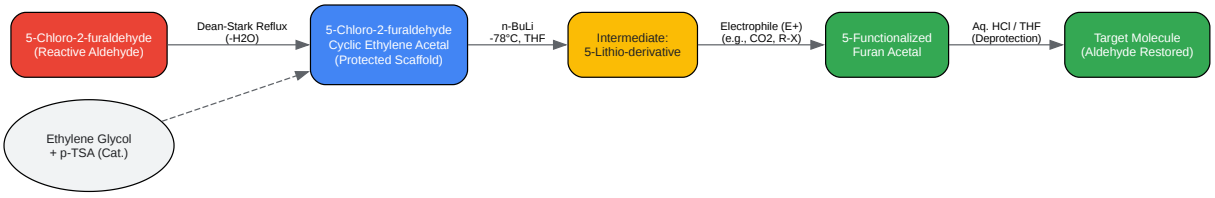
Once the C5 functionalization is complete, the aldehyde is regenerated using aqueous acid (e.g., 1M HCl in THF or Acetone/Water) [3].

Visualizations

Figure 1: Synthesis and Reactivity Logic

This diagram illustrates the conversion of the parent aldehyde to the acetal and its subsequent divergence into functionalized derivatives via lithiation.

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Caption: Workflow transforming the reactive aldehyde into a stable acetal scaffold, enabling C5-lithiation and subsequent functionalization before deprotection.

Safety & Handling

- Hazards: The parent chlorofurfural is a skin and eye irritant. The acetal should be treated with similar caution.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Moisture sensitive over long periods (slow hydrolysis).
- Spill Response: Absorb with inert material (vermiculite). Do not use acidic absorbents.

References

- Sigma-Aldrich.5-Chloro-2-furaldehyde Product Sheet & Safety Data. Available at:
- Organic Chemistry Portal.Synthesis of Acetals and 1,3-Dioxolanes. Available at:
- National Institutes of Health (NIH).High-yielding and scalable synthesis of furfural acetals using protonated κ-carrageenan. RSC Adv., 2016.[3] Available at:

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Sources

- 1. 1,3-Dioxanes, 1,3-Dioxolanes [organic-chemistry.org]
- 2. howardhanna.com [howardhanna.com]
- 3. High-yielding and scalable synthesis of furfural acetals using protonated κ-carrageenan as a biorenewable acid catalyst - RSC Advances (RSC Publishing) [pubs.rsc.org]
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